

4-Propargylthiomorpholine 1,1-Dioxide CAS number 10442-03-2

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Compound of Interest

Compound Name: 4-Propargylthiomorpholine 1,1-Dioxide

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Technical Guide: 4-Propargylthiomorpholine 1,1-Dioxide

CAS Number: 10442-03-2

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Propargylthiomorpholine 1,1-Dioxide**, a versatile heterocyclic compound. The document details its chemical and physical properties, its role as a synthetic building block, and its applications in medicinal chemistry and materials science. Experimental protocols for its use in synthesis are also provided.

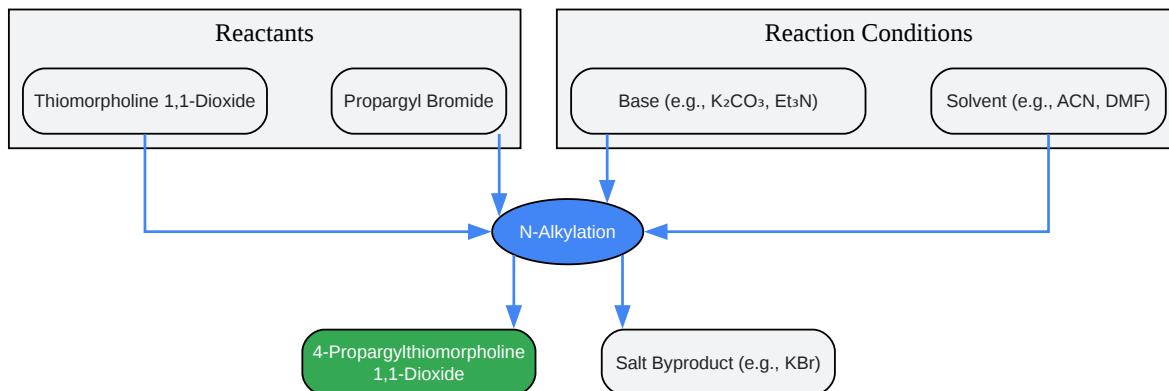
Physicochemical Properties

4-Propargylthiomorpholine 1,1-Dioxide is a white to off-white crystalline powder.[\[1\]](#)[\[2\]](#) Its key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	10442-03-2	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₁₁ NO ₂ S	[1] [2] [3] [4]
Molecular Weight	173.23 g/mol	[1] [2] [3] [4]
Melting Point	114 - 118 °C	[1]
Purity	≥97% to >98.0% (GC)	[1] [3]
Appearance	White to almost white crystalline powder	[1]
SMILES	C#CCN1CCS(=O)(=O)CC1	[3]
InChI	1S/C7H11NO2S/c1-2-3-8-4-6-11(9,10)7-5-8/h1H,3-7H2	[5]
Storage Conditions	Room Temperature or 4°C	[1] [3]

Synthesis

While specific, detailed experimental protocols for the synthesis of **4-Propargylthiomorpholine 1,1-Dioxide** are not readily available in the reviewed literature, the compound is logically synthesized via the N-alkylation of thiomorpholine 1,1-dioxide with a suitable propargylating agent, such as propargyl bromide. This is a common and well-established method for the propargylation of secondary amines.

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Caption: Logical workflow for the synthesis of **4-Propargylthiomorpholine 1,1-Dioxide**.

Applications & Experimental Protocols

4-Propargylthiomorpholine 1,1-Dioxide is primarily utilized as a synthetic intermediate. The terminal alkyne group is particularly amenable to copper-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry." This reactivity allows for its conjugation to various molecules and materials.

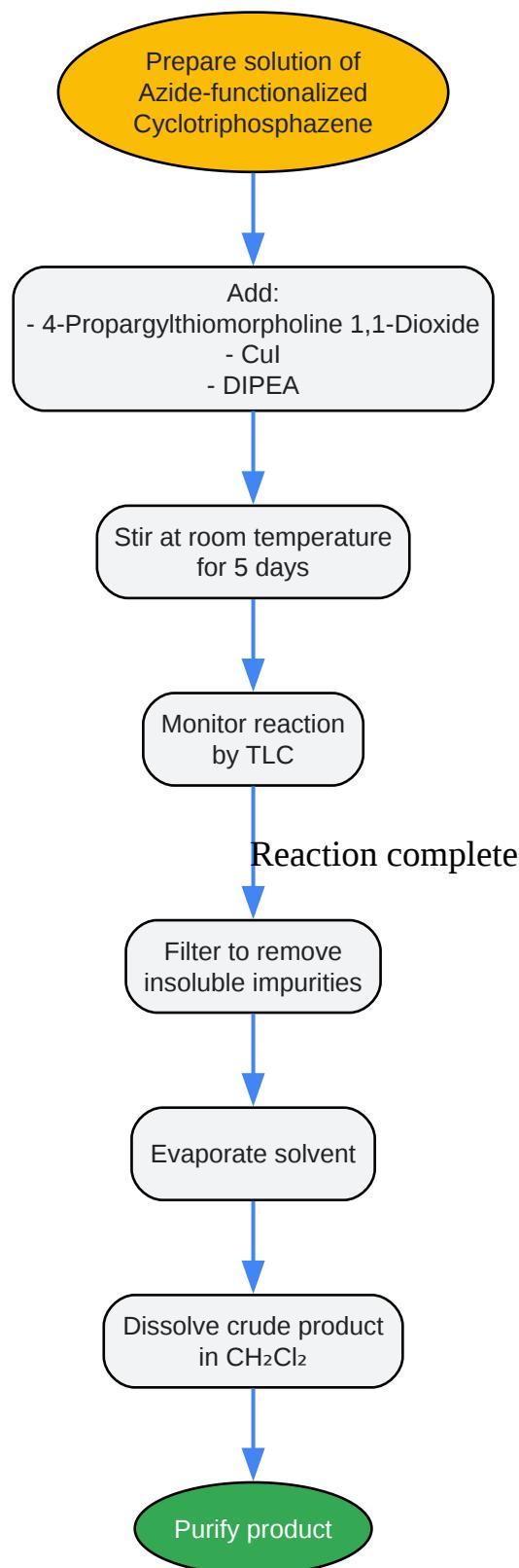
Synthesis of Cyclotriphosphazene Derivatives with Anticancer Activity

This compound has been used as a building block in the synthesis of novel cyclotriphosphazene derivatives with potential as anticancer agents. The thiomorpholine 1,1-dioxide moiety is introduced via a click reaction.

Experimental Protocol:

A study on new cyclotriphosphazene drug candidates describes the following procedure: To a solution of the starting azide-functionalized cyclotriphosphazene, 4-Propargylthiomorpholine-1,1-dioxide (1.0 equivalent), CuI (1.2 equivalents), and diisopropylethylamine (DIPEA) (1.2

equivalents) are added. The resulting mixture is stirred at ambient temperature for 5 days and the reaction progress is monitored by TLC. Upon completion, the mixture is filtered to remove insoluble impurities. The solvent is then evaporated, and the crude product is dissolved in dichloromethane (CH_2Cl_2) for further purification.

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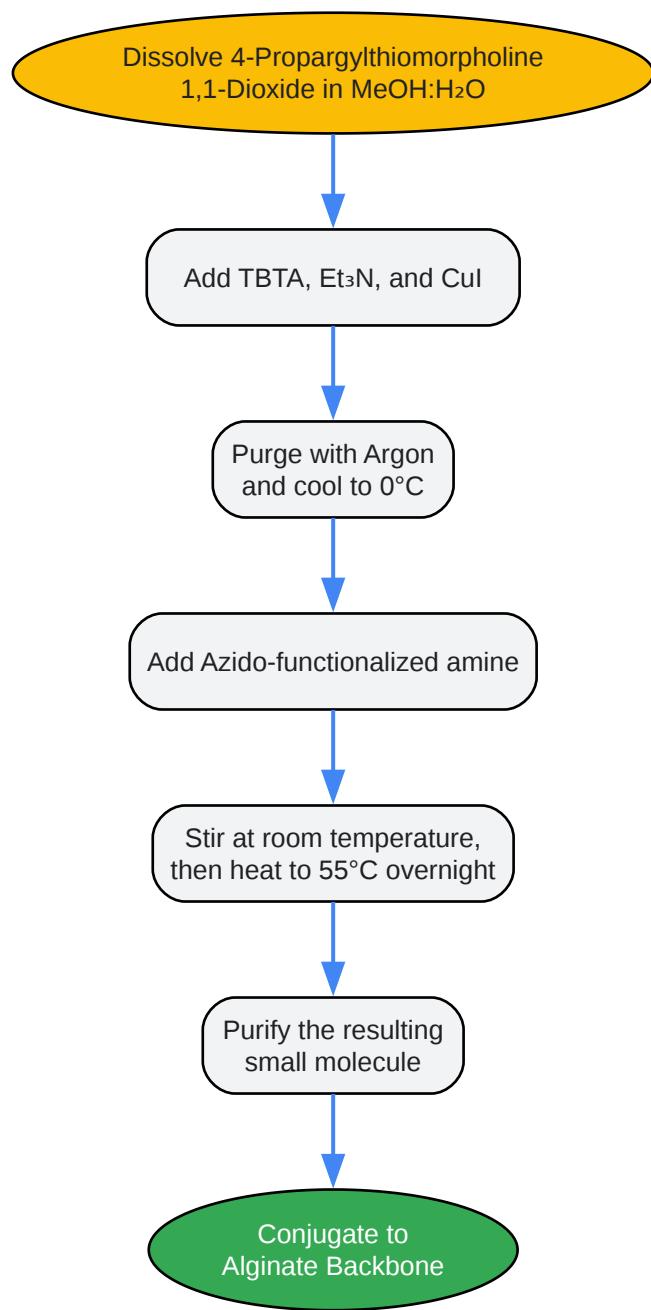
Caption: Experimental workflow for the synthesis of a cyclotriphosphazene derivative.

Development of Immune-Modulatory Biomaterials

4-Propargylthiomorpholine 1,1-Dioxide is used to modify alginate hydrogels to create materials that reduce the foreign body response, a critical challenge in the field of implantable medical devices and cell encapsulation therapies.

Experimental Protocol:

In the synthesis of a triazole-thiomorpholine dioxide (TMTD) modified alginate, **4-Propargylthiomorpholine 1,1-Dioxide** is a key reactant. In a typical procedure, it is dissolved in a methanol:water mixture. To this solution, Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA), triethylamine, and copper(I) iodide are added. The mixture is purged with argon and cooled. An azido-functionalized amine is then added, and the reaction is stirred at room temperature before being heated to 55°C overnight. The resulting small molecule is then conjugated to the alginate backbone.



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Caption: Workflow for the synthesis of an immune-modulatory alginate modifier.

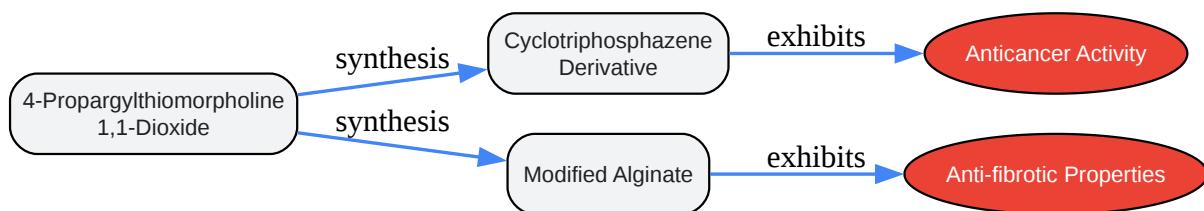
Other Applications

- Pan-KRAS Inhibitors: The compound is listed as a reactant in the synthesis of intermediates for pan-KRAS inhibitors, which are of interest for cancer therapy.

- **Semiconducting Polymers:** It has been used to modify the side chains of semiconducting polymers to improve their immune compatibility for bioelectronics applications.[6]

Biological Activity and Signaling Pathways

There is currently no available literature detailing the intrinsic biological activity or the direct effects on signaling pathways of **4-Propargylthiomorpholine 1,1-Dioxide** itself. Its utility in the life sciences is as a synthetic handle to incorporate the thiomorpholine 1,1-dioxide moiety into larger, more complex molecules. The biological effects observed are therefore attributed to the final derivative compounds.



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